

Physical and chemical properties of 2-ethyl-1,3-hexanediol

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Compound of Interest

Compound Name: Ethylhexanediol

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An In-depth Technical Guide to 2-Ethyl-1,3-Hexanediol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethyl-1,3-hexanediol (CAS No. 94-96-2) is a versatile aliphatic alcohol characterized as a colorless, nearly odorless, and viscous liquid.[1][2] With the chemical formula C₈H₁₈O₂, it possesses two chiral centers, leading to the existence of diastereoisomers.[3] This diol is notable for its low water solubility and its miscibility with alcohols and ethers.[2] Its utility spans various industries, where it functions as an effective insect repellent, a solvent in printing inks, a component in cosmetic formulations, and a chemical intermediate in the synthesis of plasticizers and polyurethane resins.[1][2][4] This document provides a comprehensive overview of its physical and chemical properties, synthesis, applications, and relevant experimental protocols.

Chemical Structure and Identification

- IUPAC Name: 2-ethylhexane-1,3-diol[5]
- Synonyms: Ethohexadiol, Octylene glycol, Ethyl hexanediol[5][6]
- CAS Number: 94-96-2[5]
- Molecular Formula: C₈H₁₈O₂[7]

- SMILES: CCCC(C(CC)CO)O^[5]
- InChI: InChI=1S/C8H18O2/c1-3-5-8(10)7(4-2)6-9/h7-10H,3-6H2,1-2H3^[5]

Physical and Chemical Properties

2-Ethyl-1,3-hexanediol is a high-boiling liquid that sets to a glass-like state at very low temperatures.^[1] It is relatively insoluble in water and mineral oils but shows good compatibility with aliphatic hydrocarbons.^[1]

Table 1: Physical Properties of 2-Ethyl-1,3-Hexanediol

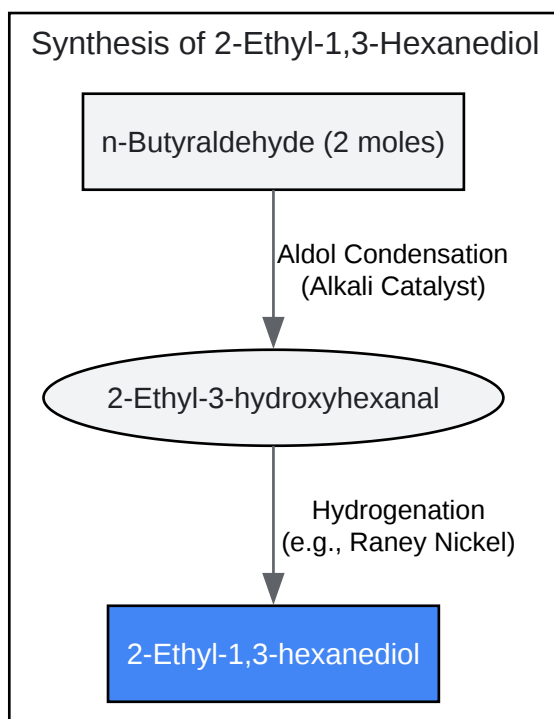
Property	Value	Reference(s)
Molecular Weight	146.23 g/mol	[5][7]
Appearance	Nearly colorless, viscous, oily liquid	[1][2][8]
Odor	Odorless	[5]
Boiling Point	241-249 °C (at 1013 hPa / 760 mmHg)	[2][5][9][10]
Melting Point	-40 °C (sets to glass)	[1][2][5][10]
Density	0.933 - 0.94 g/cm ³ (at 20-25 °C)	[2][10]
Specific Gravity	0.942 (at 20 °C)	[1]
Flash Point	136 °C (276.8 °F) (Pensky-Martens Closed Cup)	[1][9][10]
Vapor Pressure	<0.01 mm Hg (<0.013 hPa) (at 20 °C)	[5][10]
Vapor Density	5.0 (Air = 1)	[5][11]
Solubility in Water	4.2 g/L (4.2 wt%) (at 20 °C)	[1][2][10]
Water Solubility in EHDiol	12 wt% (at 20 °C)	[1]
Refractive Index	1.451 - 1.453 (at 20-22 °C, 589 nm)	[2][10]
Ignition Temperature	340 °C	[10]

Table 2: Spectroscopic Data References

Spectrum Type	Database / Source	Reference(s)
1H NMR	Sadtler Research Laboratories, NMRShiftDB, ChemicalBook	[5][12][13]
13C NMR	Wiley-VCH GmbH	[14]
Infrared (IR)	Sadtler Research Laboratories, NIST/EPA Gas- Phase Database	[5][15][16]
Mass Spectrometry (MS)	NIST Mass Spectrometry Data Center	[5][17]
Raman	John Wiley & Sons, Inc.	[5]

Synthesis Pathway

2-Ethyl-1,3-hexanediol is commercially produced via a two-step process starting from n-butyraldehyde.[2][18] The first step involves an aldol condensation of two n-butyraldehyde molecules to form the intermediate, 2-ethyl-3-hydroxyhexanal.[18][19] This intermediate is then hydrogenated (reduced) to yield 2-ethyl-1,3-hexanediol.[18][19]

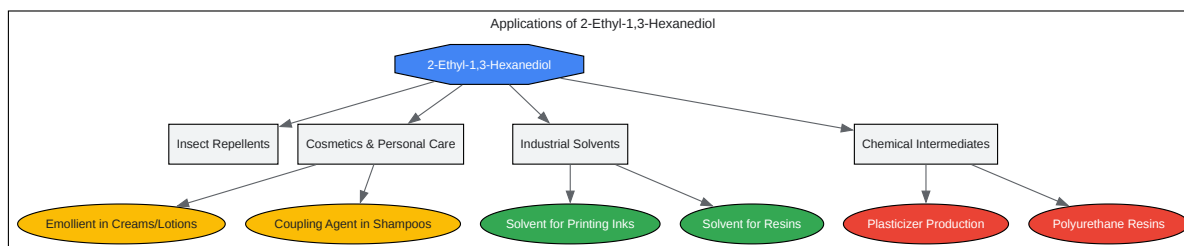


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Diagram 1: Synthesis pathway of 2-Ethyl-1,3-hexanediol.

Key Applications

The unique properties of 2-ethyl-1,3-hexanediol make it a valuable compound in numerous applications.^[20] It serves as an active ingredient, a solvent, and a chemical intermediate.



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Diagram 2: Major application areas for 2-Ethyl-1,3-hexanediol.

- **Insect Repellents:** It is a well-established and effective insect repellent, particularly against mosquitoes, black flies, and other biting insects.[1][2]
- **Cosmetics:** Due to its emollient and lubricating properties similar to glycerol, it is used in cosmetic creams and lotions.[1] It also acts as a coupling and blending agent in oil-water systems like shampoos and cleansing creams.[1][8]
- **Solvents and Vehicles:** Its low vapor pressure and high boiling point make it a useful solvent in printing inks and for resins.[1][2]
- **Chemical Intermediate:** It is a precursor in the manufacture of various alkyd resins, polyesters, and plasticizers.[1][4] In the production of two-package urethanes, it can act as a reactive diol that incorporates into the polymer matrix, reducing volatile organic compound (VOC) emissions.[1]
- **Other Applications:** It is used as a lubricant for nylon spinning in the textile industry and as a chelating agent for boric acid.[1][2]

Toxicological and Safety Summary

2-Ethyl-1,3-hexanediol exhibits moderate to low acute toxicity. It is important to handle the compound with appropriate personal protective equipment, as it can cause serious eye irritation.[\[6\]](#)[\[7\]](#)

Table 3: Toxicological Data

Route	Species	Value	Reference(s)
Oral LD50	Rat	1400 - 9281 mg/kg body weight	[1] [21] [22]
Dermal LD50	Rabbit	>2000 - 10251 mg/kg body weight	[21] [22]
Inhalation LC0	Rat	> 3.8 mg/L air	[21]

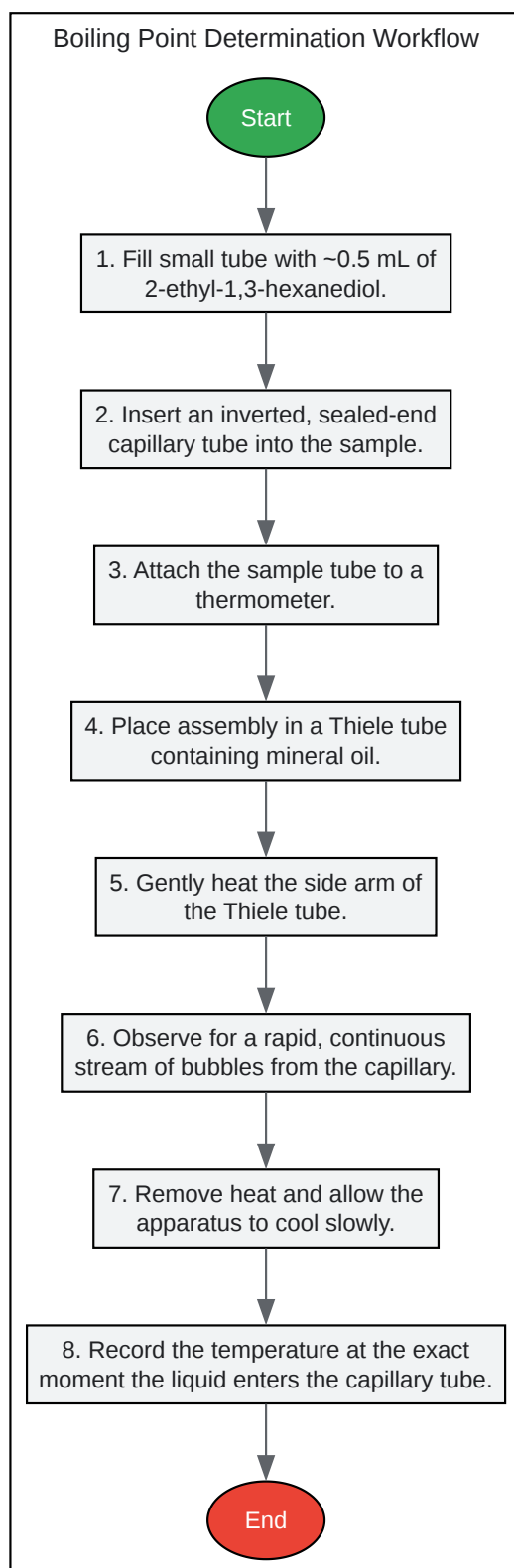
- Eye Irritation: Causes severe eye irritation and damage.[\[6\]](#)[\[7\]](#)
- Skin Irritation: May cause mild skin irritation.[\[6\]](#)
- Chronic Effects: Animal studies have indicated potential for adverse reproductive and fetal effects at high, maternally toxic doses.[\[6\]](#)

Handling and Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances like strong oxidizing agents.[\[6\]](#)[\[23\]](#) The material is hygroscopic and should be protected from moisture.[\[6\]](#) Facilities should be equipped with an eyewash station and a safety shower.[\[6\]](#)

Experimental Protocols

Protocol 1: Determination of Boiling Point (Thiele Tube Method)

This protocol outlines the determination of the boiling point of 2-ethyl-1,3-hexanediol using the Thiele tube method, which is suitable for small sample volumes.[\[24\]](#)



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Diagram 3: Experimental workflow for boiling point determination.

Methodology:

- **Sample Preparation:** Fill a small glass test tube (e.g., a Durham tube) to about half-full with 2-ethyl-1,3-hexanediol.[24]
- **Capillary Insertion:** Take a capillary tube sealed at one end. Place it into the liquid in the test tube with the open end down.[24][25]
- **Assembly:** Attach the test tube to a thermometer using a rubber band or wire. The bottom of the tube should be level with the thermometer's bulb.[24][25]
- **Heating:** Clamp the assembly so that it is immersed in the mineral oil of a Thiele tube. The heat-transfer fluid should cover the sample but not contaminate it.[24][25]
- **Observation:** Gently heat the side arm of the Thiele tube with a Bunsen burner or microburner. As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles.[25] Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tip.[24]
- **Measurement:** Remove the heat source and allow the apparatus to cool. The vapor pressure inside the capillary will decrease. The moment the bubbling stops and the liquid is drawn back into the capillary tube, record the temperature on the thermometer. This temperature is the boiling point of the liquid.[24][25]

Protocol 2: Analysis by Gas Chromatography (GC)

This protocol provides a general methodology for assessing the purity of 2-ethyl-1,3-hexanediol by GC. The choice of column is critical due to the polar hydroxyl groups.

Methodology:

- **Column Selection:**
 - **Polar Column:** A modified polyethylene glycol phase with acidic functional groups (e.g., SPB-1000) is a good choice to reduce peak tailing for diols.
 - **Non-Polar Column:** A poly(dimethylsiloxane) phase (e.g., Equity-1) can also be used, which will result in less retention.

- Sample Preparation: Prepare a dilute solution of 2-ethyl-1,3-hexanediol (e.g., 0.1% in methanol or another suitable solvent).[26]
- Instrument Parameters (Example):
 - Technique: Capillary GC[26]
 - Injector: Split injection mode, 250 °C[26]
 - Carrier Gas: Hydrogen or Helium[26]
 - Oven Program: Start at 80 °C, hold for 5 minutes, then ramp at 2 °C/min to 150 °C.[26] (Note: This specific program is for a mix of diols and may need optimization).
 - Detector: Flame Ionization Detector (FID), 275 °C[26]
- Injection and Analysis: Inject 1 µL of the prepared sample into the GC system.
- Data Interpretation: The resulting chromatogram will show peaks corresponding to 2-ethyl-1,3-hexanediol and any impurities. Purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks.

Protocol 3: Characterization by Infrared (IR) Spectroscopy

This protocol describes how to obtain an IR spectrum of liquid 2-ethyl-1,3-hexanediol to identify key functional groups.

Methodology:

- Technique: Attenuated Total Reflectance (ATR) is a simple method for liquid samples. Alternatively, the sample can be analyzed as a thin film between two salt plates (e.g., NaCl or KBr).[5]
- Sample Application (ATR): Place one or two drops of 2-ethyl-1,3-hexanediol directly onto the ATR crystal.

- Sample Application (Thin Film): Place a single drop of the liquid on one salt plate and gently place the second plate on top to create a thin, uniform film.
- Data Acquisition: Place the sample (ATR unit or salt plates) in the spectrometer's sample compartment.
- Spectrum Collection: Collect the spectrum over a typical range of 4000 cm^{-1} to 400 cm^{-1} . Acquire a background spectrum first and subtract it from the sample spectrum.
- Interpretation: The resulting IR spectrum should be analyzed for characteristic absorption bands. Key expected peaks for 2-ethyl-1,3-hexanediol include:
 - A strong, broad peak around $3300\text{-}3400\text{ cm}^{-1}$ corresponding to the O-H stretching of the alcohol groups.[27]
 - Peaks in the $2850\text{-}3000\text{ cm}^{-1}$ region due to C-H stretching of the alkyl groups.
 - A peak in the $1000\text{-}1200\text{ cm}^{-1}$ region corresponding to C-O stretching.

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